

# 2-(2-Aminoethylamino)ethanol-d4 chemical properties

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Compound of Interest

Compound Name: 2-(2-Aminoethylamino)ethanol-d4

Cat. No.: B565554

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## Technical Guide: 2-(2-Aminoethylamino)ethanold4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, applications, and safety considerations for **2-(2-Aminoethylamino)ethanol-d4**. This deuterated analog of 2-(2-Aminoethylamino)ethanol serves as a valuable tool in various research and development fields, particularly in metabolic and pharmacokinetic studies.

## **Core Chemical Properties**

**2-(2-Aminoethylamino)ethanol-d4**, a stable isotope-labeled compound, is primarily utilized as an internal standard or tracer in mass spectrometry-based analyses. Its key chemical identifiers and properties are summarized below.



Property	Value	
IUPAC Name	2-(2-aminoethylamino)-1,1,2,2- tetradeuterioethanol[1][2]	
Synonyms	2-(2-Aminoethylamino)ethanol-d4, Amino Alcohol EA-d4, (2- Hydroxyethyl)ethylenediamine-d4[1]	
CAS Number	1246819-88-4[1]	
Molecular Formula	C4H8D4N2O[1]	
Molecular Weight	108.18 g/mol [1][2]	
Appearance	Colorless Oily Matter[1]	

## **Physicochemical Data**

The physicochemical properties of **2-(2-Aminoethylamino)ethanol-d4** are crucial for its application in experimental settings. While some data is specific to the deuterated form, other parameters are often cited from the non-deuterated analog, 2-(2-Aminoethylamino)ethanol (CAS: 111-41-1).

Property	Value	Notes
Boiling Point	238-240 °C[1]	Data for the deuterated compound.
Melting Point	-28 °C[1]	Data for the deuterated compound.
Purity	95% by HPLC; 98% atom D[1]	Typical purity from suppliers.
Solubility	Soluble in Chloroform, DMSO, Methanol[1]	Data for the deuterated compound.
Density	1.03 g/mL at 25 °C	Data for the non-deuterated analog.
Refractive Index (n20/D)	1.485	Data for the non-deuterated analog.



## **Applications in Research and Development**

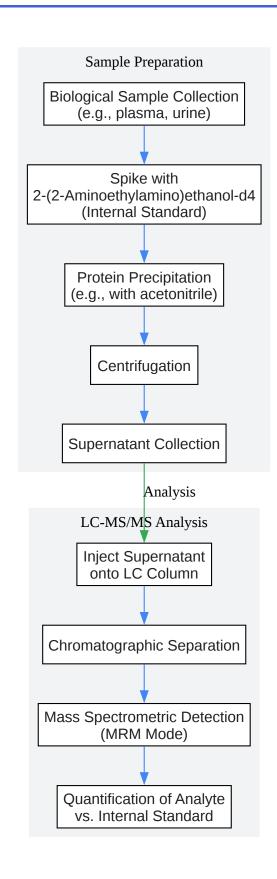
The primary application of **2-(2-Aminoethylamino)ethanol-d4** lies in its use as a stable isotope-labeled internal standard for quantitative analysis and as a tracer in metabolic studies.

- Metabolic Pathway Studies: Researchers utilize 2-(2-Aminoethylamino)ethanol-d4 to trace
  the metabolic fate of its non-deuterated counterpart within biological systems. The deuterium
  label allows for the differentiation and quantification of the compound and its metabolites
  using mass spectrometry, providing insights into metabolic transformations.[1]
- Pharmacokinetics (ADME): In drug development, this compound is instrumental in studying the absorption, distribution, metabolism, and excretion (ADME) of drug candidates that share a similar structural motif. Its distinct mass allows for precise tracking and quantification in complex biological matrices.[1]

## **Experimental Protocols**

While specific experimental protocols are highly dependent on the research context, a generalized workflow for a pharmacokinetic study using **2-(2-Aminoethylamino)ethanol-d4** as an internal standard is outlined below.





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Caption: Generalized workflow for a pharmacokinetic study.



## Safety and Handling

The safety and handling information for **2-(2-Aminoethylamino)ethanol-d4** is largely extrapolated from its non-deuterated analog. It is imperative to handle this chemical with appropriate precautions in a laboratory setting.

#### Hazard Identification:

- Causes severe skin burns and eye damage.
- · May cause an allergic skin reaction.
- May cause damage to organs through prolonged or repeated exposure.
- · May damage fertility or the unborn child.

#### **Precautionary Measures:**

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye
  protection, and face protection.
- Handling: Do not breathe mist, vapours, or spray. Use only in a well-ventilated area. Obtain special instructions before use.
- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed.
   Store locked up.[3]

#### First Aid:

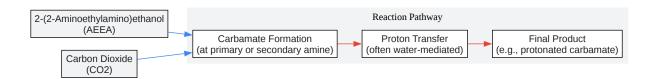
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.



Seek immediate medical advice for any exposure.

## **Logical Relationship: Reaction with Carbon Dioxide**

The non-deuterated analog, 2-(2-aminoethylamino)ethanol (AEEA), is known for its ability to capture carbon dioxide. Computational studies have elucidated the reaction mechanism, which involves the formation of a carbamate. This process highlights the chemical reactivity of the amine groups.



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Caption: Simplified reaction pathway of AEEA with CO2.

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